

# Application Notes and Protocols for the Synthesis of Moscovium (Mc)

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## Compound of Interest

Compound Name: NF 115

Cat. No.: B1246206

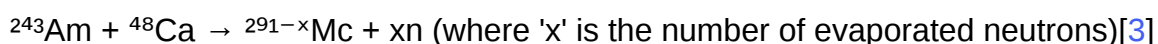
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## Introduction

Moscovium (Mc), with atomic number 115, is a synthetically produced superheavy element.[1] It was first successfully synthesized in 2003 by a joint team of Russian scientists at the Joint Institute for Nuclear Research (JINR) in Dubna and American scientists at the Lawrence Livermore National Laboratory (LLNL).[1][2] The element was officially named in 2016 in honor of the Moscow Oblast, where JINR is located.[1][2] Moscovium is extremely radioactive; its most stable known isotope, moscovium-290, has a half-life of approximately 0.8 seconds.[2] The synthesis of moscovium is a complex process that requires specialized equipment and is of significant interest for research into the properties of superheavy nuclei and the search for the theoretical "island of stability".[3]

## Principle of Synthesis

Moscovium is produced through a nuclear fusion-evaporation reaction. This process involves bombarding a heavy target nucleus with a lighter projectile nucleus, causing them to fuse into a highly excited compound nucleus. This compound nucleus then de-excites by evaporating several neutrons, resulting in the formation of a moscovium isotope. The primary reaction used for the synthesis of moscovium is:



This "hot fusion" reaction, using a  $^{48}\text{Ca}$  projectile, creates a compound nucleus with an intermediate excitation energy, which contributes to relatively higher production yields

compared to "cold fusion" reactions.[4]

## Application Notes: Experimental Setup

The successful synthesis of moscovium relies on a sophisticated experimental setup, typically comprising an ion source, a particle accelerator, a target system, a recoil separator, and a detector array.

- **Ion Source and Particle Accelerator:** The projectile, Calcium-48 ( $^{48}\text{Ca}$ ), is a rare and expensive isotope that is ionized in an ion source. The  $^{48}\text{Ca}$  ions are then injected into a heavy-ion accelerator, such as a cyclotron (e.g., the DC280 cyclotron at the JINR SHE Factory), where they are accelerated to a specific high energy.[5][6][7] The beam intensity is a critical parameter, with modern facilities aiming for high intensities (e.g., up to 1.3 pμA) to maximize the probability of fusion events.[7]
- **Target System:** The accelerated  $^{48}\text{Ca}$  ions are directed onto a target made of Americium-243 ( $^{243}\text{Am}$ ).[8] The  $^{243}\text{Am}$ , itself a radioactive actinide, is typically deposited as a thin layer on a durable backing foil, such as titanium.[5] To withstand the intense ion beam without being destroyed, the target is often mounted on a rotating disk.[7]
- **Recoil Separator:** Following the fusion reaction in the target, the newly formed moscovium atoms, along with unreacted beam particles and other reaction byproducts, travel forward at high velocity. A gas-filled recoil separator, such as the Dubna Gas-Filled Recoil Separator (DGFRS-2) or the TASCA separator at GSI, is crucial for separating the desired moscovium atoms in-flight.[9][10] The separator uses magnetic and electric fields to filter the particles based on their differing magnetic rigidity, isolating the heavy moscovium nuclei from the much more numerous  $^{48}\text{Ca}$  ions and other lighter particles within microseconds.[10]
- **Detection System:** The separated moscovium atoms are implanted into a position-sensitive detector array, typically composed of silicon detectors. The detectors register the position and time of the implantation event. The subsequent radioactive decay of the moscovium atom is then recorded. Identification is achieved by correlating the implantation event with the characteristic alpha decay chain of the specific moscovium isotope.[1][11] For example,  $^{288}\text{Mc}$  decays to Nihonium-284 ( $^{284}\text{Nh}$ ), which then continues a cascade of alpha decays.[2] By measuring the energies and lifetimes of these alpha particles, scientists can definitively identify the parent moscovium nucleus.[1]

# Experimental Protocols

## Protocol 1: Synthesis and Identification of Moscovium-288

This protocol outlines the general methodology for producing the  $^{288}\text{Mc}$  isotope via the  $^{243}\text{Am}(^{48}\text{Ca}, 3n)^{288}\text{Mc}$  reaction.

### 1. Target Preparation:

- Obtain highly enriched Americium-243 (e.g., 99.5% enrichment).[\[7\]](#)
- Prepare a target by depositing a thin layer of  $^{243}\text{Am}$  oxide onto a titanium backing foil (e.g., 0.62 mg/cm<sup>2</sup> thick) using electrodeposition.[\[7\]](#)
- Mount the target sectors onto a rotating disk assembly to allow for heat dissipation during high-intensity beam irradiation.[\[7\]](#)

### 2. Ion Beam Generation and Acceleration:

- Generate a beam of  $^{48}\text{Ca}$  ions using a dedicated ion source.
- Inject the ions into a heavy-ion cyclotron (e.g., DC280).
- Accelerate the  $^{48}\text{Ca}$  beam to a specific lab-frame energy required to achieve the desired excitation energy for the 3n evaporation channel. This energy is typically in the range of 240-250 MeV.[\[12\]](#)
- Monitor and maintain a high beam intensity (e.g., >1 pμA) on the target.[\[7\]](#)

### 3. Irradiation and Separation:

- Direct the accelerated  $^{48}\text{Ca}$  beam onto the rotating  $^{243}\text{Am}$  target.
- Position a gas-filled recoil separator (e.g., DGFRS-2) immediately downstream of the target.
- Fill the separator with a low-pressure gas (e.g., hydrogen) and tune the magnetic fields to optimize the transmission of  $^{288}\text{Mc}$  nuclei to the focal plane detector.[\[7\]](#)

### 4. Detection and Identification:

- Implant the separated recoil nuclei into a position-sensitive silicon detector array.
- Record the time, energy, and position of each implantation event.
- Monitor for subsequent alpha decay events at the same position. The identification of a  $^{288}\text{Mc}$  atom is confirmed by observing its characteristic decay chain:
- An initial alpha decay from  $^{288}\text{Mc}$  ( $T_{1/2} \approx 193$  ms).[\[10\]](#)
- Followed by the alpha decay of its daughter,  $^{284}\text{Nh}$ .

- The chain continues through subsequent known daughter and granddaughter decays.[\[1\]](#)[\[2\]](#)
- Analyze the decay data to determine the half-life, decay energies, and production cross-section.

## Data Presentation

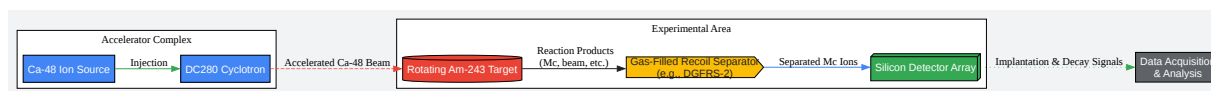
The synthesis of moscovium isotopes has been performed in several experiments, yielding crucial quantitative data.

Reaction	Beam Energy (Lab)	Isotope Produced	Measured Half-Life	Max. Cross-Section	Decay Chain Products
$^{243}\text{Am}(^{48}\text{Ca}, 5n)$	~259 MeV	$^{286}\text{Mc}$	20 ms	~0.5 pb	$^{282}\text{Nh} \rightarrow$ $^{278}\text{Rg} \rightarrow \dots$ <a href="#">[4]</a> <a href="#">[12]</a> <a href="#">[13]</a>
$^{243}\text{Am}(^{48}\text{Ca}, 4n)$	~45 MeV ( $E^*$ )	$^{287}\text{Mc}$	~50-80 ms	~1 pb	$^{283}\text{Nh} \rightarrow$ $^{279}\text{Rg} \rightarrow \dots$ <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[13]</a>
$^{243}\text{Am}(^{48}\text{Ca}, 3n)$	~242-250 MeV	$^{288}\text{Mc}$	~193 ms	~17.1 pb	$^{284}\text{Nh} \rightarrow$ $^{280}\text{Rg} \rightarrow \dots$ <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>
$^{243}\text{Am}(^{48}\text{Ca}, 2n)$	-	$^{289}\text{Mc}$	~220 ms	-	$^{285}\text{Nh} \rightarrow$ $^{281}\text{Rg} \rightarrow \dots$ <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>

Note: Cross-section values can vary between experiments. The value for  $^{288}\text{Mc}$  is from a recent experiment at the JINR SHE Factory and is the largest reported for known superheavy nuclei.  
[\[9\]](#)

## Visualizations

Diagrams created using Graphviz illustrate the key processes in the synthesis and identification of Moscovium.



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Caption: Workflow for the synthesis and separation of Moscovium.

Caption: Synthesis and alpha decay chain of Moscovium-288.

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